

In-Depth Technical Guide: Mass Spectrometry Fragmentation of 3-Methoxybenzeneboronic acid-d3

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Compound of Interest

Compound Name: 3-Methoxybenzeneboronic acid-d3

Cat. No.: B15557744

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the expected mass spectrometry fragmentation pattern of **3-Methoxybenzeneboronic acid-d3**. Due to the limited availability of direct experimental data for this specific isotopically labeled compound, this guide presents a theoretical fragmentation pathway based on established principles of mass spectrometry and the known fragmentation behavior of related aromatic compounds, ethers, and boronic acids. The inclusion of a deuterated methoxy group (OCD₃) serves as a valuable tool for elucidating fragmentation mechanisms.

Compound Overview

3-Methoxybenzeneboronic acid-d3 is a deuterated analog of 3-Methoxybenzeneboronic acid. The three hydrogen atoms of the methoxy group are replaced with deuterium atoms. This isotopic labeling is instrumental in mass spectrometry for tracking the fate of specific fragments during ionization and subsequent fragmentation.

Chemical Structure:



Table 1: Chemical Properties of 3-Methoxybenzeneboronic acid and its Deuterated Analog

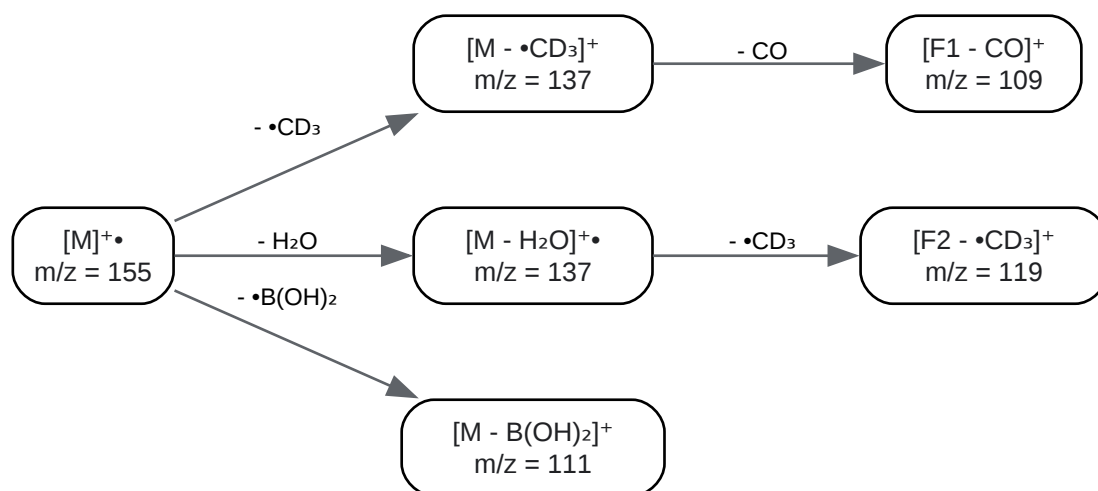
Property	3-Methoxybenzeneboronic acid	3-Methoxybenzeneboronic acid-d3
Molecular Formula	C ₇ H ₉ BO ₃	C ₇ H ₆ D ₃ BO ₃
Monoisotopic Mass	152.064 g/mol	155.083 g/mol
Key Functional Groups	Phenyl, Boronic Acid, Methoxy Ether	Phenyl, Boronic Acid, Deuterated Methoxy Ether

Theoretical Mass Spectrometry Fragmentation Pattern

Upon electron ionization (EI), **3-Methoxybenzeneboronic acid-d3** is expected to form a molecular ion ([M]⁺•) at m/z 155. This molecular ion will then undergo a series of fragmentation reactions, primarily driven by the stability of the resulting fragments. The presence of the aromatic ring, the boronic acid group, and the deuterated methoxy group will influence the fragmentation pathways.

Proposed Fragmentation Pathway:

The fragmentation is anticipated to proceed through several key steps, including losses of neutral molecules and radical species.



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Caption: Proposed fragmentation pathway for **3-Methoxybenzeneboronic acid-d3**.

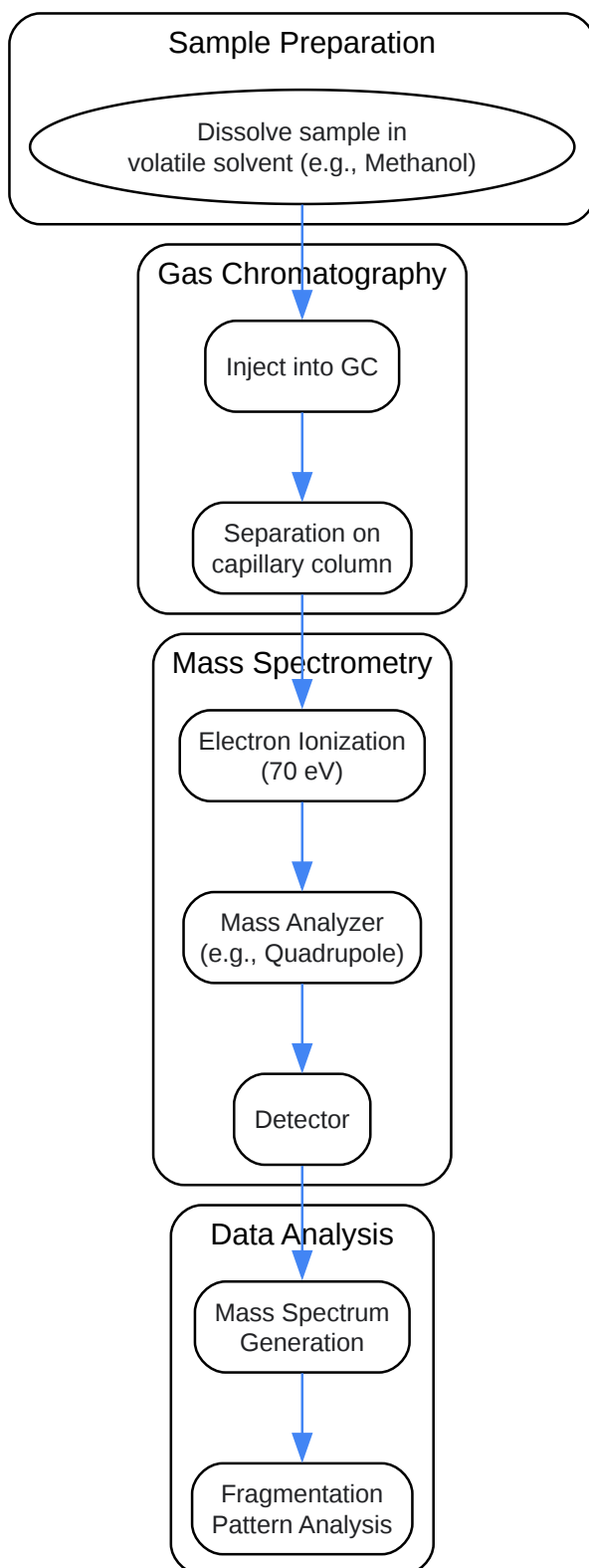
Table 2: Predicted Major Fragment Ions and Their Origins

m/z	Proposed Fragment	Neutral Loss	Comments
155	$[\text{C}_7\text{H}_6\text{D}_3\text{BO}_3]^+\bullet$	-	Molecular Ion
137	$[\text{C}_6\text{H}_4(\text{OH})\text{B}(\text{OH})]^+$	$\bullet\text{CD}_3$	Loss of a deuterated methyl radical from the methoxy group (alpha-cleavage).
137	$[\text{C}_7\text{H}_4\text{D}_3\text{BO}]^+\bullet$	H_2O	Loss of a water molecule from the boronic acid group.
111	$[\text{C}_6\text{H}_4\text{OCD}_3]^+$	$\bullet\text{B}(\text{OH})_2$	Cleavage of the C-B bond, with the charge retained on the aromatic portion.
109	$[\text{C}_5\text{H}_4(\text{OH})\text{B}(\text{OH})]^+$	CO	Subsequent loss of carbon monoxide from the m/z 137 fragment.
119	$[\text{C}_6\text{H}_4\text{BO}]^+$	$\bullet\text{CD}_3$	Loss of a deuterated methyl radical from the m/z 137 fragment arising from water loss.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

The following is a generalized experimental protocol for the analysis of **3-Methoxybenzeneboronic acid-d3** using a gas chromatograph coupled to a mass spectrometer (GC-MS) with an electron ionization source.

Workflow of EI-MS Analysis:



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Caption: General experimental workflow for GC-EI-MS analysis.

Instrumentation and Parameters:

- Gas Chromatograph (GC):
 - Injector: Split/splitless injector, operated in splitless mode at 250°C.
 - Column: A non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm film thickness).
 - Oven Program: Initial temperature of 50°C held for 2 minutes, then ramped to 280°C at a rate of 10°C/min, and held for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer (MS):
 - Ionization Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Mass Analyzer: Quadrupole.
 - Scan Range: m/z 40-400.

Sample Preparation:

- Prepare a 1 mg/mL stock solution of **3-Methoxybenzeneboronic acid-d3** in a volatile solvent such as methanol or dichloromethane.
- Perform serial dilutions to obtain a working solution of approximately 10 µg/mL.
- Inject 1 µL of the working solution into the GC-MS system.

Interpretation and Significance

The fragmentation pattern of **3-Methoxybenzeneboronic acid-d3** provides valuable structural information. The presence of the deuterated methoxy group allows for the unambiguous identification of fragments containing this moiety. For instance, the observation of a neutral loss

of 18 Da ($\bullet\text{CD}_3$) instead of 15 Da ($\bullet\text{CH}_3$) confirms the alpha-cleavage at the ether linkage. This isotopic labeling is a powerful technique for confirming fragmentation pathways and for use in quantitative studies employing isotope dilution methods.

This guide provides a foundational understanding of the expected mass spectrometric behavior of **3-Methoxybenzeneboronic acid-d3**. Experimental verification is recommended to confirm these theoretical predictions and to further explore any additional or alternative fragmentation pathways.

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